

Technical Guide: Physical Properties of 1-(2-Aminonaphthalen-1-yl)naphthalen-2-ol

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Compound of Interest

Compound Name: 1-(2-Aminonaphthalen-1-yl)naphthalen-2-ol

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This technical guide provides a detailed overview of the known physical properties of the chiral compound **1-(2-Aminonaphthalen-1-yl)naphthalen-2-ol**, also widely known by its synonym (R/S)-NOBIN. Due to its importance as a ligand in asymmetric synthesis, understanding its physical characteristics is crucial for its application and handling.

Core Physical Properties

The following table summarizes the available quantitative data for **1-(2-Aminonaphthalen-1-yl)naphthalen-2-ol**. It is important to note that experimental data for this compound is limited in publicly accessible literature, and some properties are computed.

Property	Value	Data Type	Source
IUPAC Name	1-(2-aminonaphthalen-1-yl)naphthalen-2-ol	Identifier	PubChem[1]
Synonyms	(R)-(+)-NOBIN, (S)-(-)-NOBIN, (R/S)-2'-Amino-1,1'-binaphthalen-2-ol	Identifier	PubChem[1]
CAS Number	137848-29-4 ((S)-enantiomer)	Identifier	Chem-Impex[2]
Molecular Formula	C ₂₀ H ₁₅ NO	Intrinsic	PubChem[1]
Molecular Weight	285.35 g/mol	Intrinsic	Chem-Impex[2]
Appearance	White to light red to green powder	Experimental	Chem-Impex[2]
Melting Point	171 - 175 °C	Experimental	Chem-Impex[2]
Optical Rotation	[α] ²⁰ _D = -121° (c=1 in THF) for (S)-enantiomer	Experimental	Chem-Impex[2]
Purity	≥ 98% (Chiral purity)	Experimental	Chem-Impex[2]

Experimental Protocols

A detailed experimental protocol for the synthesis of the (R)-enantiomer of **1-(2-Aminonaphthalen-1-yl)naphthalen-2-ol** ((R)-NOBIN) from (R)-(+)-1,1'-binaphthyl-2,2'-diamine ((R)-BINAM) has been reported.[3]

Synthesis of (R)-NOBIN (1 g scale)[3]

- Reactants and Reagents:
 - (R)-BINAM (1 g, 3.52 mmol)

- 1,4-dioxane (220 mL)
- Deionized water (65 mL)
- 12 M Hydrochloric acid (47 mL)
- Benzoyl peroxide (2.3 g, 9.5 mmol) dissolved in 1,4-dioxane (10 mL)
- Procedure:
 - (R)-BINAM is dissolved in a mixture of 1,4-dioxane, deionized water, and 12 M HCl in a reaction flask.
 - The solution is heated to 85 °C for 6 hours under an argon atmosphere.
 - A solution of benzoyl peroxide in 1,4-dioxane is added dropwise to the reaction flask over a period of 5 hours using a syringe pump.
 - The crude reaction mixture is then neutralized with a saturated solution of sodium bicarbonate until the pH is approximately 8.
 - The solvent is evaporated, and the crude material is redissolved in a 1:1 mixture of deionized water and ethyl acetate.
 - The organic products are extracted with ethyl acetate.
 - (R)-NOBIN is isolated and purified using preparative High-Performance Liquid Chromatography (HPLC).

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of (R)-NOBIN.



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Caption: Synthesis and purification workflow for (R)-NOBIN.

Note on Signaling Pathways: To date, there is no publicly available scientific literature describing specific signaling pathways or biological mechanisms of action for **1-(2-Aminonaphthalen-1-yl)naphthalen-2-ol**. Its primary application is in the field of chemical synthesis as a chiral ligand.

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References

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